Computational Characterization of 4-ethyl-2-[(E)-phenyldiazenyl]phenol: A Technical Guide

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Compound of Interest

Compound Name:	*4-ethyl-2-[(E)-phenyldiazenyl]phenol*
CAS No.:	*642441-06-3*
Cat. No.:	*B2438220*

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Executive Summary & Molecular Context[1][2][3][4][5][6]

This guide details the computational strategy for characterizing **4-ethyl-2-[(E)-phenyldiazenyl]phenol**. This molecule belongs to the class of ortho-hydroxyazo compounds, widely utilized as solvent dyes (e.g., Solvent Yellow derivatives) and prodrug scaffolds (e.g., sulfasalazine analogs).

Critical Chemical Features:

- Tautomeric Equilibrium: The molecule exists in a dynamic equilibrium between the Azo (OH) and Hydrazone (NH) forms, mediated by Intramolecular Hydrogen Bonding (IMHB).
- Substitution Effect: The 4-ethyl group acts as a weak electron-donating group (EDG) and increases lipophilicity compared to the methyl analog (Solvent Yellow 11), influencing membrane permeability and solubility without drastically altering the electronic band gap.

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- Isomerism: The (E)- or trans-configuration is the thermodynamically stable ground state, but photoisomerization to (Z)- is possible upon irradiation.[1]

Computational Strategy (The "Why" & "How")

To ensure high-fidelity results that correlate with experimental UV-Vis and NMR data, we must move beyond standard B3LYP/6-31G* calculations.[1] The following methodology is selected based on the specific electronic demands of conjugated azo systems.

Functional Selection[7]

- Optimization (Ground State):

  B97X-D.

  - Reasoning: Azo dyes exhibit

    -stacking and weak non-covalent interactions.[1] Standard functionals (B3LYP) fail to capture dispersion forces.

    B97X-D includes dispersion corrections and long-range separation, essential for accurate bond lengths in the hydrazone form.[1]

- Excited States (TD-DFT):CAM-B3LYP or M06-2X.[1][2][3]

  - Reasoning: Azo compounds often involve Charge Transfer (CT) excitations. B3LYP underestimates CT excitation energies (the "ghost state" problem). CAM-B3LYP (Coulomb-Attenuating Method) corrects the long-range exchange, providing accurate

    prediction.[1]

Basis Set

- Production Level:6-311++G(d,p).

  - Reasoning: The "++" (diffuse functions) are non-negotiable for this molecule due to the lone pairs on the azo nitrogens and the phenolic oxygen, which are critical for describing the hydrogen bond and the anionic character in the transition state.

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Solvation Model

- Model:IEF-PCM (Integral Equation Formalism Polarizable Continuum Model).[1][4]
    - Reasoning: The Azo

      Hydrazone equilibrium is solvent-dependent.[1] Non-polar solvents (Cyclohexane) favor the Azo form; polar protic solvents (Methanol) stabilize the Hydrazone form via dipole interactions.

Workflow Visualization

The following diagram outlines the logical flow of the computational campaign, from conformational search to reactivity prediction.

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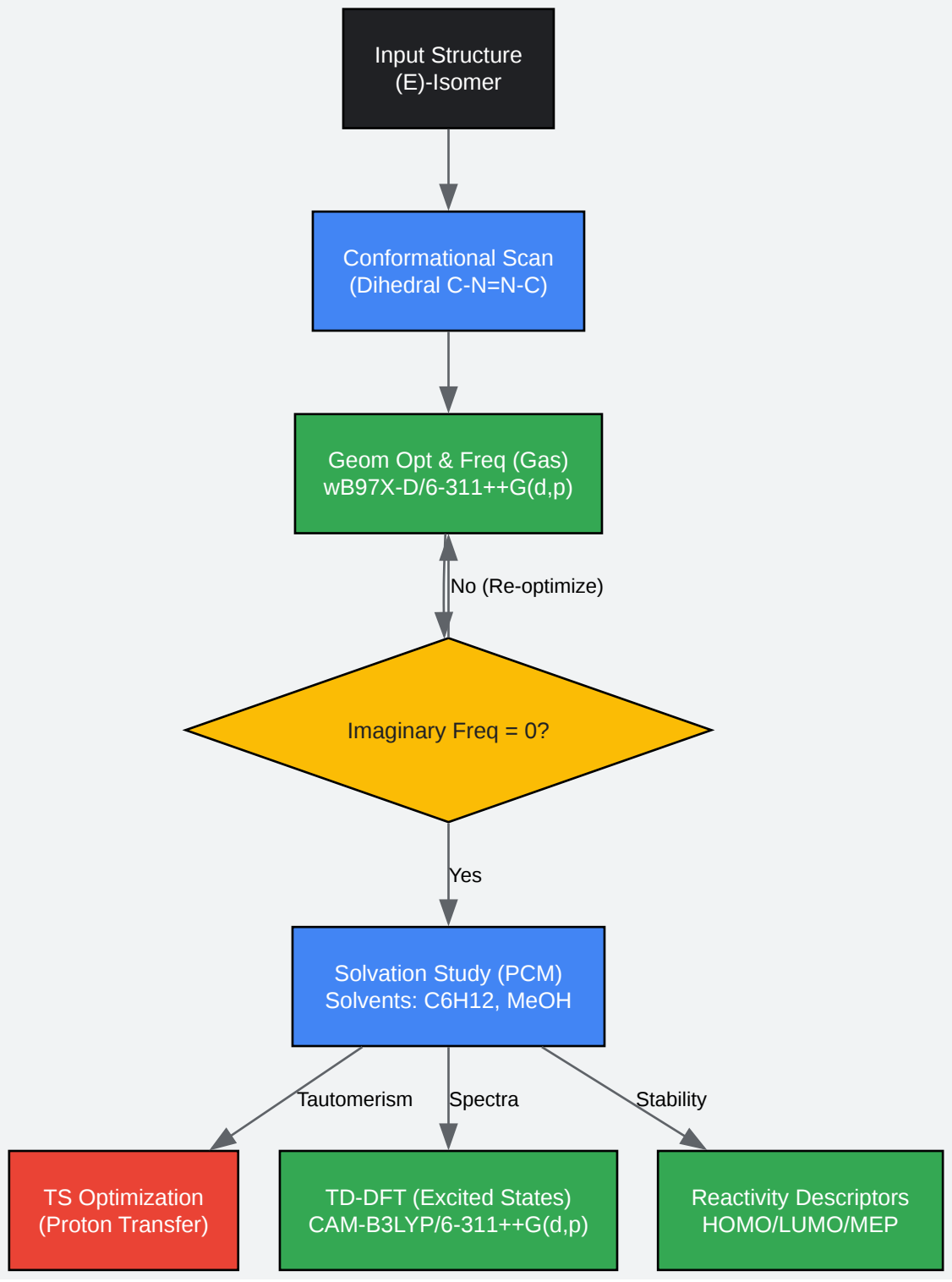

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Figure 1: Computational workflow for characterizing azo-dye derivatives, ensuring ground state stability before excited-state analysis.

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Phase 1: Tautomerism & Geometry Optimization[1] [5]

The core structural challenge is the proton transfer between the phenolic oxygen and the azo nitrogen (

-nitrogen).

The Mechanism

The 4-ethyl group provides slight steric bulk but primarily acts electronically. The proton transfer occurs through a four-membered ring transition state.[1]

- Azo Form (Enol-like):

  (Stable in gas phase).[1]

- Hydrazone Form (Keto-like):

  (Stabilized by polar solvents).[1]



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Figure 2: Proton transfer mechanism.[1] The barrier height determines the rate of tautomerism.

Protocol: Optimization Input (Gaussian Format Example)

To validate the structure, perform an optimization followed by a frequency calculation.

Step 1: Build the Z-Matrix Ensure the azo linkage is planar to the phenyl rings initially, but allow relaxation.

Step 2: Route Section

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[1]* int=ultrafine: Essential for DFT to avoid numerical noise in soft modes (like the ethyl group rotation).

- scrf: Activates the solvent model.

Data Output Checklist:

- Bond Lengths: Monitor

  (approx 1.26 Å for Azo) vs

  (approx 1.35 Å for Hydrazone).

- Vibrational Modes: Look for the characteristic

  stretch around 1400-1450 cm^{-1}.[1]

Phase 2: Electronic Properties & Reactivity[1]

Drug development requires understanding how the molecule interacts with biological targets (enzymes/DNA). We use Global Reactivity Descriptors derived from Frontier Molecular Orbitals (FMO).

Global Reactivity Descriptors

Using Koopmans' theorem approximation, we calculate descriptors from the HOMO (

) and LUMO (

) energies.[5][6]

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Descriptor	Formula	Physical Significance
Ionization Potential (I)		Energy required to remove an electron (Oxidation potential). [1]
Electron Affinity (A)		Energy released when adding an electron (Reduction potential).[1]
Chemical Hardness ( )		Resistance to charge transfer. [1] High = Stable/Low Toxicity.
Electrophilicity Index ( )		Propensity to accept electrons (DNA intercalation potential).
Chemical Potential ( )		Direction of electron flow.[1]

Molecular Electrostatic Potential (MEP)

Generate the MEP surface to identify binding sites.

- Red Regions (Negative): The Azo nitrogens and Phenolic Oxygen. Sites for electrophilic attack (or H-bond acceptors).
- Blue Regions (Positive): The Hydroxyl proton (in Azo form). Site for nucleophilic attack.[1]

Phase 3: Excited States (UV-Vis Spectra)[1]

To predict the color (typically yellow-orange for this class) and photo-stability.[1]

TD-DFT Protocol

Run a single-point energy calculation on the optimized geometry.[1]

Route Section:

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Analysis:

- : The wavelength of maximum absorption.
- Oscillator Strength (

  ): Intensity of the transition.
- Character: Look for HOMO

  LUMO transitions (

).
  - Note: If a transition has

    character (low intensity), it indicates the involvement of the Nitrogen lone pair, which is relevant for the photo-isomerization mechanism (

).

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